

Physical and chemical properties of 6-Bromo-2-chlorobenzothiazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Bromo-2-chlorobenzothiazole

Cat. No.: B1270875

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An In-depth Technical Guide to 6-Bromo-2-chlorobenzothiazole

For Researchers, Scientists, and Drug Development Professionals

Abstract

6-Bromo-2-chlorobenzothiazole is a halogenated heterocyclic compound that serves as a critical intermediate in the synthesis of a diverse range of functional molecules. Its unique structural and electronic properties, imparted by the bromine and chlorine substituents on the benzothiazole core, make it a valuable building block in medicinal chemistry, agrochemical development, and materials science. This technical guide provides a comprehensive overview of the physical and chemical properties of **6-Bromo-2-chlorobenzothiazole**, including its synthesis, reactivity, and key applications, to support its use in research and development.

Chemical and Physical Properties

The fundamental properties of **6-Bromo-2-chlorobenzothiazole** are summarized below. These characteristics are essential for its handling, reaction setup, and analytical characterization.

Physical Properties

The physical characteristics of **6-Bromo-2-chlorobenzothiazole** determine its state and behavior under various conditions.

Property	Value	Citations
Appearance	White to orange to green powder/crystal	[1]
Melting Point	98 - 102 °C	[1]
96.0 - 105.0 °C	[2]	
99 - 103 °C	[3]	
Boiling Point	157 °C at 18 mmHg	[1][3]
Solubility	Soluble in Toluene	[3]
Purity	≥ 96% (Gas Chromatography)	[1][2]

Chemical Identifiers

Unique identifiers are crucial for the accurate documentation and sourcing of this chemical compound.

Identifier	Value	Citations
CAS Number	80945-86-4	[1] [2] [3] [4]
Molecular Formula	C ₇ H ₃ BrClNS	[1] [2] [4]
Molecular Weight	248.52 g/mol	[1] [4]
IUPAC Name	6-bromo-2-chloro-1,3-benzothiazole	[2] [4]
SMILES	<chem>ClC1=NC2=CC=C(Br)C=C2S1</chem>	[2] [5]
InChI Key	IJQSMNIZBBEBKI-UHFFFAOYSA-N	[2] [4]
PubChem ID	2049871	[1] [4]
MDL Number	MFCD04971822	[1] [4]

Synthesis and Experimental Protocols

The synthesis of **6-Bromo-2-chlorobenzothiazole** is most commonly achieved through the chlorination of its corresponding benzothiazolone precursor.

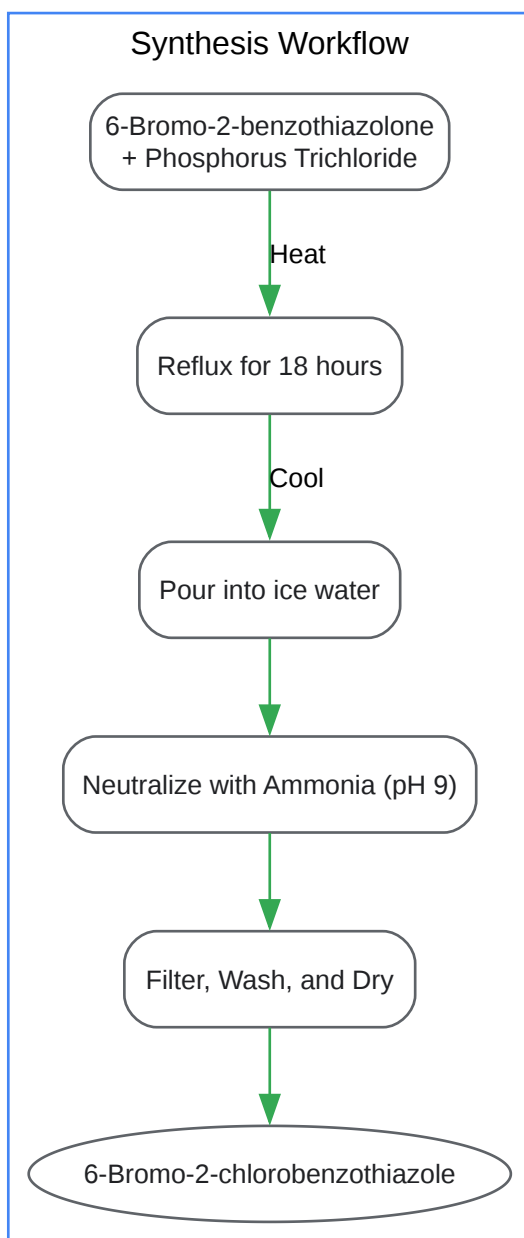
Synthesis from 6-Bromo-2-benzothiazolone

A general and effective method involves the reaction of 6-bromo-2-benzothiazolone with a chlorinating agent, such as phosphorus trichloride.[\[3\]](#)

Experimental Protocol:

- **Reaction Setup:** 6-bromo-2-benzothiazolone (e.g., 500 mg, 2.2 mmol) is dissolved in phosphorus trichloride (e.g., 5 mL).[\[3\]](#)
- **Reflux:** The reaction mixture is heated to reflux and maintained for approximately 18 hours.[\[3\]](#)
- **Work-up:** Upon completion, the reaction mixture is cooled and carefully poured into ice water.[\[3\]](#)

- Neutralization: The pH of the aqueous mixture is adjusted to 9 with ammonia to neutralize any remaining acid.[3]
- Isolation: The resulting solid product is collected by filtration, washed thoroughly with water, and dried under a vacuum to yield **6-bromo-2-chlorobenzothiazole**.[3]

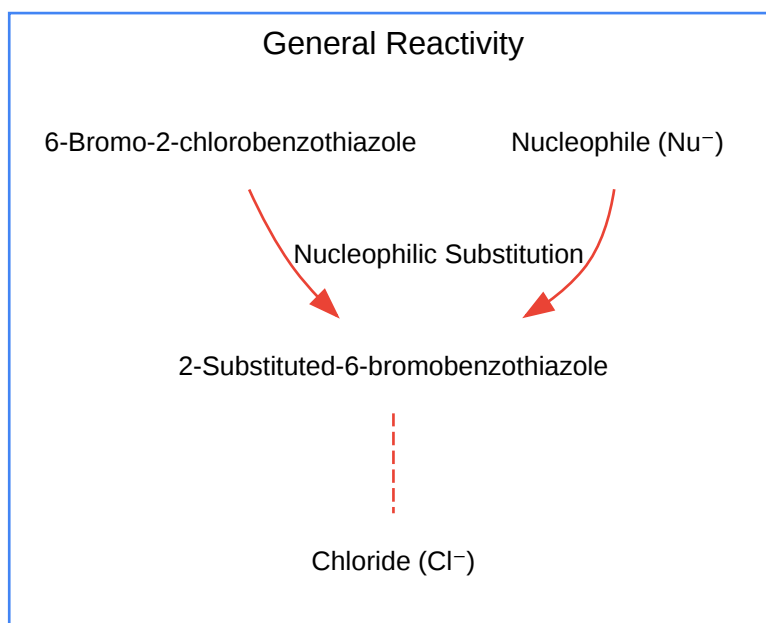


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Synthesis of **6-Bromo-2-chlorobenzothiazole**.

Chemical Reactivity

The reactivity of **6-Bromo-2-chlorobenzothiazole** is dominated by the electrophilic nature of the carbon atom at the 2-position, which is activated by the adjacent nitrogen and sulfur atoms and the chlorine leaving group. This makes it highly susceptible to nucleophilic substitution reactions.[1] This reactivity allows for the introduction of a wide variety of functional groups, enabling the synthesis of diverse derivatives.[1]



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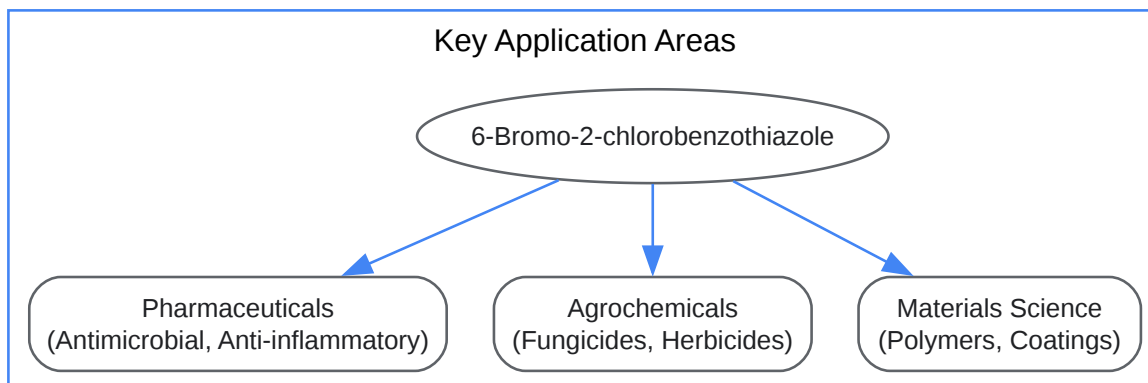
Nucleophilic substitution at the C2 position.

Applications

The versatility of **6-Bromo-2-chlorobenzothiazole** as a synthetic intermediate has led to its use in several key areas of research and development.[1]

- **Pharmaceutical Research:** It is a precursor for compounds with potential antimicrobial (antibacterial and antifungal) and anti-inflammatory properties.[1] Its derivatives are also explored in biochemical studies related to enzyme inhibition and receptor binding.[1]
- **Agrochemical Development:** The compound serves as an important intermediate in the synthesis of fungicides and herbicides, contributing to crop protection.[1]

- **Materials Science:** It is employed in the formulation of advanced polymers and coatings, where its incorporation can enhance thermal stability and resistance to degradation.[1]



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Applications of **6-Bromo-2-chlorobenzothiazole**.

Safety and Handling

6-Bromo-2-chlorobenzothiazole is classified as a hazardous substance and requires careful handling in a controlled laboratory environment.

- **Hazard Statements:** Toxic if swallowed (H301), causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[6]
- **Precautionary Statements:** Avoid breathing dust/fume/gas/mist/vapors/spray (P261). If swallowed, immediately call a poison center or doctor (P301+P310). If in eyes, rinse cautiously with water for several minutes (P305+P351+P338). Store locked up (P405).[6]
- **Personal Protective Equipment (PPE):** Appropriate PPE, including gloves, safety goggles, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated fume hood.

Conclusion

6-Bromo-2-chlorobenzothiazole is a highly valuable and versatile chemical intermediate. Its well-defined physical properties and predictable reactivity make it an essential tool for chemists in academia and industry. The ability to readily undergo nucleophilic substitution allows for the

creation of extensive libraries of novel compounds for evaluation in drug discovery, agrochemical research, and the development of high-performance materials. Proper understanding of its synthesis, handling, and chemical behavior is paramount to leveraging its full potential in scientific innovation.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. H31962.06 [thermofisher.com]
- 3. 6-Bromo-2-chlorobenzothiazole CAS#: 80945-86-4 [m.chemicalbook.com]
- 4. 6-Bromo-2-chlorobenzothiazole 96.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 5. PubChemLite - 6-bromo-2-chlorobenzothiazole (C7H3BrClNS) [pubchemlite.lcsb.uni.lu]
- 6. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Physical and chemical properties of 6-Bromo-2-chlorobenzothiazole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1270875#physical-and-chemical-properties-of-6-bromo-2-chlorobenzothiazole\]](https://www.benchchem.com/product/b1270875#physical-and-chemical-properties-of-6-bromo-2-chlorobenzothiazole)

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